

Personal protective equipment for handling Fen1-IN-2

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Compound of Interest

Compound Name: Fen1-IN-2

Cat. No.: B8471892

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Essential Safety and Handling Guide for Fen1-IN-2

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **Fen1-IN-2**, a potent flap endonuclease 1 (FEN1) inhibitor. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

Product Information at a Glance

Fen1-IN-2 is a small molecule inhibitor of Flap endonuclease 1 (FEN1), a key enzyme in DNA replication and repair.^{[1][2]} Its inhibitory activity makes it a valuable tool in cancer research and studies of DNA metabolism.^[3]

Property	Value	Source
Molecular Formula	C20H15N3O4S	MedchemExpress
IC50 (FEN1)	3 nM	^[1]
IC50 (XPG)	226 nM	^[1]

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS), **Fen1-IN-2** should be handled as a potentially hazardous substance. The following PPE is mandatory when working with this compound:

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or other chemical-resistant gloves.
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Body Protection	Laboratory Coat	A buttoned, long-sleeved lab coat.
Respiratory Protection	Fume Hood	All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood.

Safe Handling and Operational Plan

3.1. Storage

Proper storage is crucial to maintain the stability and activity of **Fen1-IN-2**.

Condition	Solid Form	Stock Solution
-80°C	2 years	6 months
-20°C	1 year	1 month

Upon receipt, store the compound as recommended by the supplier. Aliquot stock solutions to avoid repeated freeze-thaw cycles.

3.2. Preparation of Stock Solutions

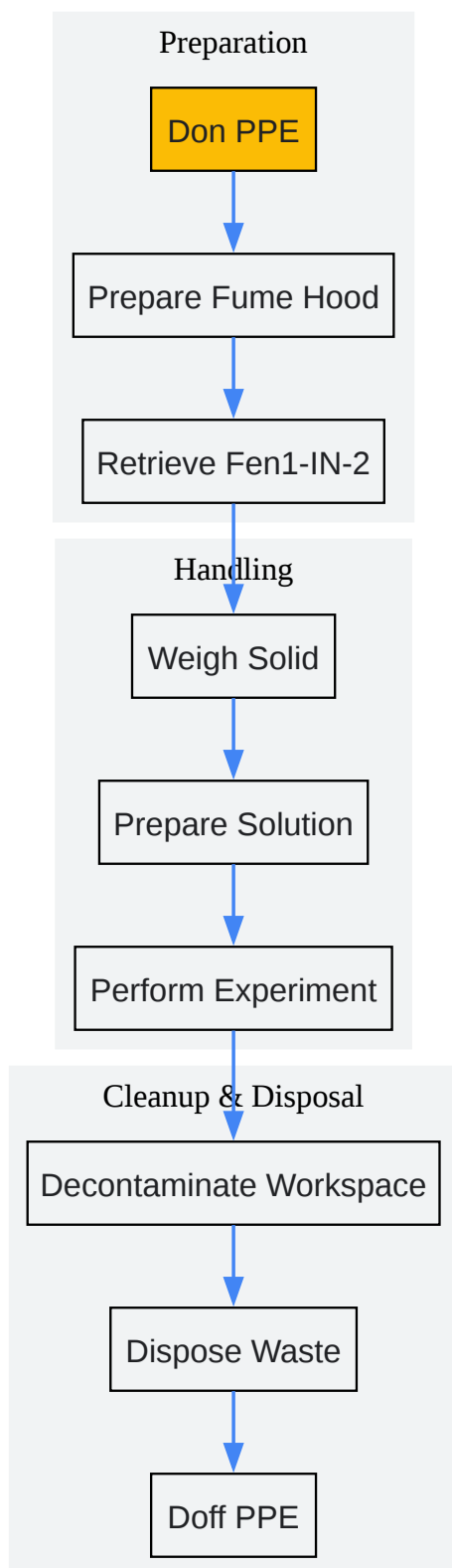
Fen1-IN-2 is typically dissolved in dimethyl sulfoxide (DMSO).

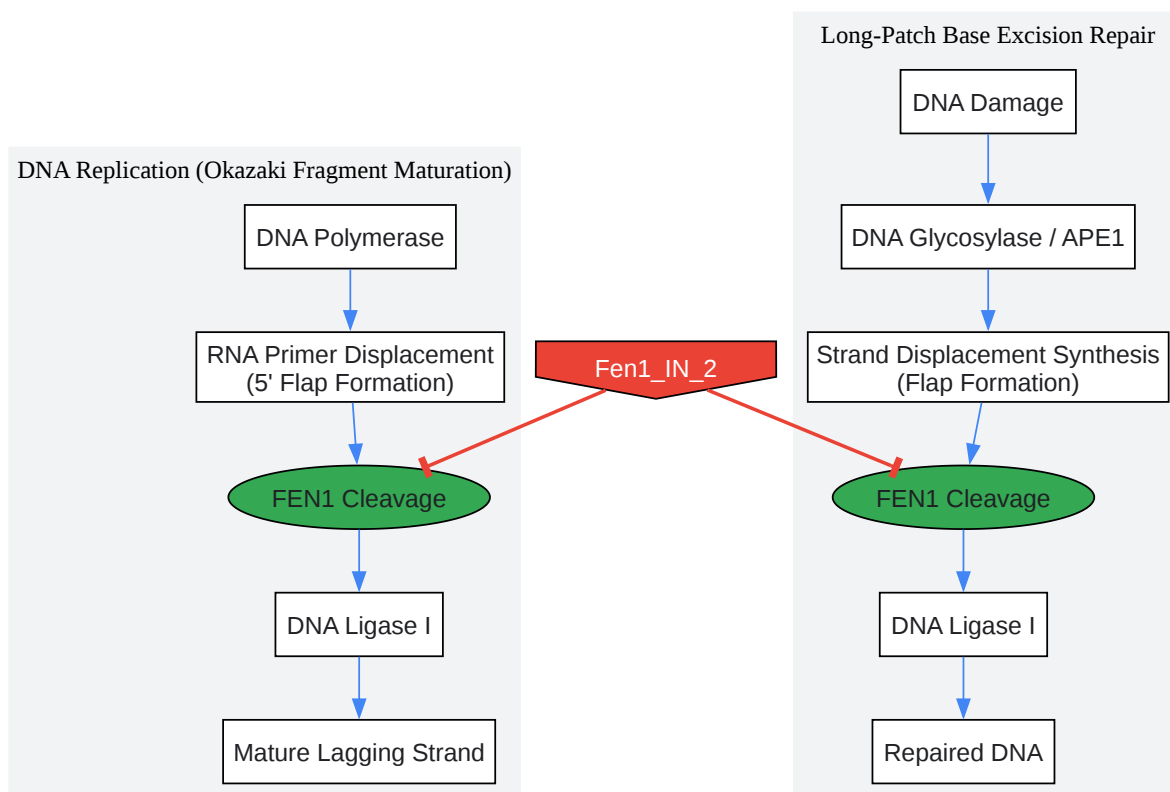
Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- **Pre-weigh:** Tare a clean, dry microcentrifuge tube on an analytical balance.
- **Weigh Compound:** Carefully weigh the desired amount of **Fen1-IN-2** solid into the microcentrifuge tube inside a chemical fume hood.
- **Add Solvent:** Add the calculated volume of fresh, anhydrous DMSO to the tube to achieve a 10 mM concentration.
- **Dissolve:** Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

3.3. General Handling Workflow

The following workflow outlines the key steps for safely handling **Fen1-IN-2** in a laboratory setting.





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References

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